

Application Note: Precision Measurement of CPI-703 IC50 in Cancer Cell Lines

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Compound of Interest

Compound Name: CPI703
CAS No.: 1904649-00-8
Cat. No.: B606801

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Abstract

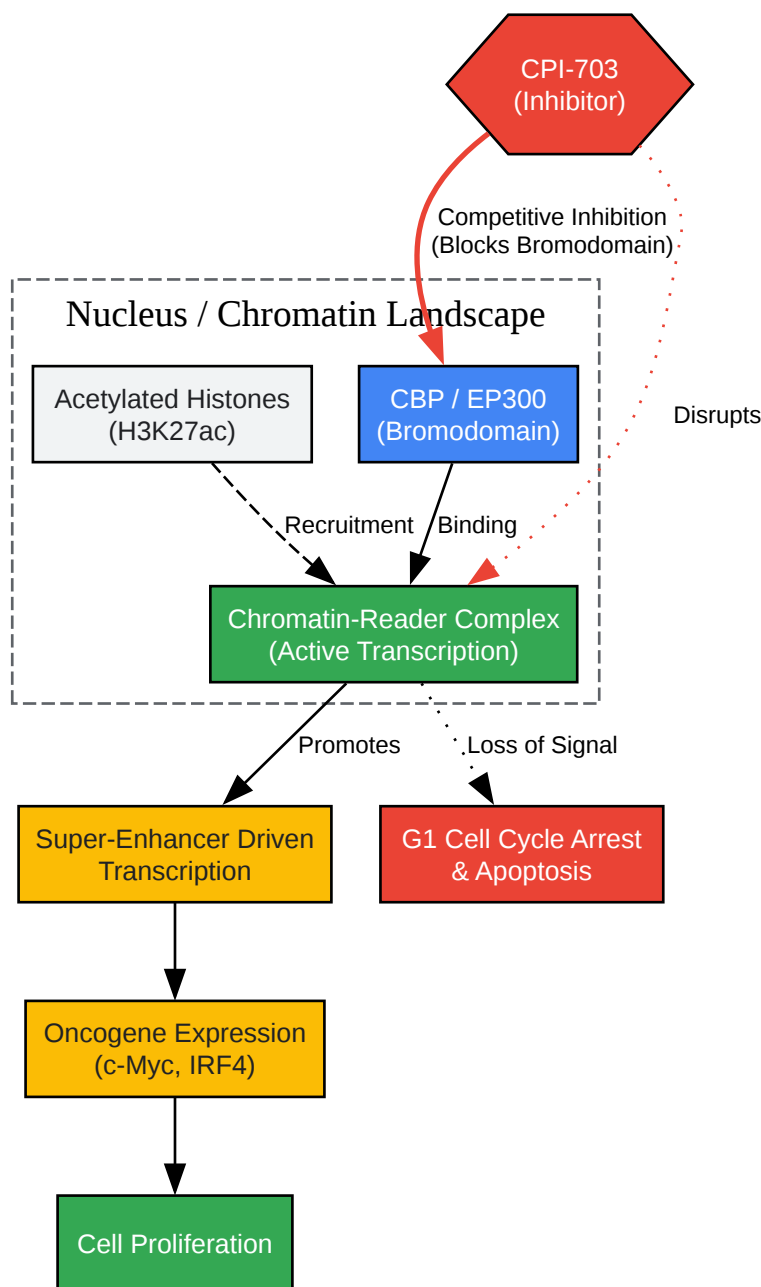
This application note details the protocol for determining the half-maximal inhibitory concentration (IC50) of CPI-703, a potent and selective inhibitor of the CBP/EP300 bromodomains. Unlike BET inhibitors (e.g., JQ1) that target BRD4, CPI-703 specifically disrupts the interaction between the bromodomains of CREB-binding protein (CBP) and p300 with acetylated lysine residues on chromatin. This disruption suppresses the transcription of oncogenes driven by super-enhancers, such as MYC and IRF4. This guide provides a standardized workflow for stock preparation, cell seeding, compound treatment, and non-linear regression analysis to ensure reproducible pharmacological data.

Mechanism of Action & Rationale

To accurately measure IC50, one must understand the temporal dynamics of the drug. CPI-703 is an epigenetic modulator. Unlike cytotoxic agents (e.g., paclitaxel) that kill rapidly, CPI-703 induces transcriptional reprogramming. Consequently, phenotypic effects such as growth arrest or apoptosis often require 72 to 96 hours to manifest. Short incubations (24h) may yield artificially high IC50 values (false resistance).

Signaling Pathway Diagram

The following diagram illustrates the specific blockade of the CBP/EP300-Chromatin axis by CPI-703.



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Figure 1: Mechanism of CPI-703. The compound competitively binds to the bromodomain of CBP/EP300, preventing recognition of acetylated histones and silencing oncogenic

transcription.

Materials & Reagents

Compound Information

Property	Details
Compound Name	CPI-703
CAS Number	1904649-00-8
Molecular Formula	C17H22N4O
Solubility	DMSO (≥ 50 mg/mL)
Storage	Powder: -20°C (3 years); In DMSO: -80°C (6 months)

Essential Reagents

- Solvent: Dimethyl sulfoxide (DMSO), cell culture grade (Sigma-Aldrich, D2650).
- Assay Kit: CellTiter-Glo® 2.0 (Promega) or similar ATP-based luminescent assay. Note: ATP assays are preferred over MTT/MTS for epigenetic drugs due to higher sensitivity and fewer metabolic artifacts.
- Cell Lines:
 - Sensitive Models: Hematologic malignancies (e.g., AMO-1, RPMI-8226) or Prostate cancer lines (e.g., PC-3, LNCaP).
 - Control: Normal fibroblast line (e.g., WI-38) to assess therapeutic window.

Experimental Protocol

Step 1: Stock Solution Preparation

Critical: CPI-703 is hydrophobic. Ensure complete dissolution to avoid precipitation, which causes variable IC50 data.

- Calculate the volume of DMSO required to achieve a 10 mM stock concentration.
 - Formula: $\text{Volume (mL)} = \text{Mass (mg)} / [\text{Molecular Weight (g/mol)} \times \text{Concentration (M)}]$
- Add DMSO to the vial. Vortex vigorously for 30 seconds.
- Inspect for particulates. If necessary, warm to 37°C for 5 minutes.
- Aliquot into small volumes (e.g., 20 µL) to avoid freeze-thaw cycles. Store at -80°C.

Step 2: Cell Seeding (Day 0)

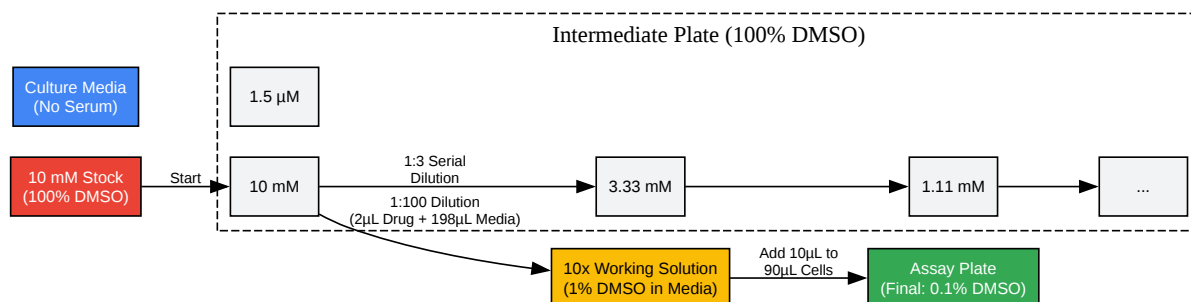
Seeding density must be optimized so that cells are in the exponential growth phase throughout the 72-hour assay. Over-confluence induces contact inhibition, masking the drug's anti-proliferative effect.

- Adherent Cells (e.g., HeLa, PC-3): 2,000 – 4,000 cells/well (96-well plate).
- Suspension Cells (e.g., AMO-1): 5,000 – 10,000 cells/well.
- Volume: 90 µL per well (leaving 10 µL for drug addition).
- Edge Effect Control: Fill outer wells with PBS or media only; do not use them for data points to prevent evaporation artifacts.

Step 3: Serial Dilution & Treatment (Day 1)

Prepare a 1000x compound plate in DMSO, then dilute into media to keep final DMSO constant.

Dilution Scheme Workflow:



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Figure 2: Serial Dilution Workflow. A 1:3 dilution series is recommended to cover a 4-log range.

- Dose Range: 10 μ M top concentration down to $\sim$ 0.5 nM (9 points + DMSO control).
- Intermediate Step: Dilute the DMSO series 1:100 into culture media (creates 10x working solution, 1% DMSO).
- Final Addition: Add 10 μ L of the 10x working solution to the 90 μ L of cells in the assay plate.
 - Final DMSO Concentration: 0.1% (Non-toxic to most cell lines).
- Incubation: Incubate plates for 72 hours at 37°C, 5% CO₂.

Step 4: Readout & Data Acquisition (Day 4)

- Equilibrate the CellTiter-Glo reagent and assay plates to room temperature (approx. 30 mins).
- Add 100 μ L of CellTiter-Glo reagent to each well (1:1 ratio).
- Orbitally shake for 2 minutes to induce cell lysis.
- Incubate for 10 minutes to stabilize the luminescent signal.

- Read Luminescence (RLU) on a microplate reader (e.g., EnVision, GloMax).

Data Analysis

Calculate the IC50 using a 4-Parameter Logistic (4PL) non-linear regression model.

Equation:

- X: Log of compound concentration.
- Y: Normalized response (% Viability).
- Normalization:
 - $$\% \text{ Viability} = \frac{\text{RLU}_{\text{sample}} - \text{RLU}_{\text{blank}}}{\text{RLU}_{\text{DMSO}} - \text{RLU}_{\text{blank}}} \times 100$$

Expected Results:

- Highly Sensitive Lines: IC50 < 500 nM (e.g., specific myeloma lines).
- Moderately Sensitive: IC50 1 µM – 10 µM.
- Resistant: IC50 > 10 µM.

Troubleshooting & Validation

Issue	Probable Cause	Solution
High Well-to-Well Variability	Pipetting error or Edge Effect.	Use reverse pipetting; exclude edge wells; use automated dispensers if available.
Precipitation	Compound insolubility at high conc.	Check the 10 mM stock for crystals. Ensure DMSO < 0.5% in final assay.
Flat Dose Response	Incubation too short.	Extend incubation to 96h or 120h. Epigenetic drugs are slow-acting.
Right-shifted IC50	High serum binding.	Test in reduced serum (1-5% FBS) if cells tolerate, to check for protein binding effects.

References

- Compound Specifics: TargetMol. **CPI703** Product Datasheet (Catalog No. T27072).[1] Retrieved from (Verified Source for CAS 1904649-00-8).
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- Assay Methodology: Riss, T. L., et al. (2013). "Cell Viability Assays." Assay Guidance Manual. Bethesda (MD): Eli Lilly & Company and the National Center for Advancing Translational Sciences. [Link](#)
- Epigenetic Inhibitor Kinetics: Picaud, S., et al. (2015). "Generation of a Selective Small Molecule Inhibitor of the CBP/p300 Bromodomain for Leukemia Therapy." Cancer Research, 75(23), 5106-5119. [Link](#) (Provides context for incubation times in CBP/p300 inhibition).

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Sources

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- 2. medchemexpress.com [medchemexpress.com]
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